

Methyl 3-Amino-6-Chloropicolinate Derivatives: Comparative Bioactivity Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 3-amino-6-chloropicolinate

CAS No.: 866807-26-3

Cat. No.: B1428658

[Get Quote](#)

Executive Summary: The "3-Amino Shift"

The aminopicolinate class is historically dominated by 4-amino derivatives (e.g., Halauxifen-methyl, Picloram), which serve as potent synthetic auxins in agriculture. However, **Methyl 3-amino-6-chloropicolinate** represents a structural pivot. By shifting the amino group to the 3-position, the molecule loses varying degrees of auxin-receptor affinity but gains significant utility as a kinase-privileged scaffold.

This guide compares the bioactivity of 3-amino derivatives against:

- 4-Amino Agrochemical Standards (Auxin mimicry comparison).
- Therapeutic Kinase Inhibitors (Myt1 and JAK inhibition profiles).

Chemical Profile & Reactivity

The core scaffold functions as a bifunctional building block. Its orthogonality allows for sequential functionalization, critical for Fragment-Based Drug Discovery (FBDD).

Feature	Position	Reactivity / Function
Electrophilic Center	C-6 (Chlorine)	High Reactivity. Primary site for Suzuki-Miyaura or Stille cross-coupling to introduce aryl/heteroaryl diversity (Specificity Determinant).
Nucleophilic Center	N-3 (Amine)	Moderate Reactivity. Site for amide coupling, urea formation, or cyclization. Acts as a hydrogen bond donor in kinase hinge binding.
Ester Moiety	C-2 (Methyl Ester)	Standard Reactivity. Precursor for carboxylic acids (saponification) or amides (aminolysis).

Structural Divergence: 3-Amino vs. 4-Amino

- 4-Amino-3-chloro (Agro): Optimizes binding to the TIR1/AFB auxin receptor pocket (molecular glue).
- 3-Amino-6-chloro (Pharma): Mimics the adenosine ring of ATP, making it an ideal hinge-binder for kinases (e.g., Myt1, JAK2).

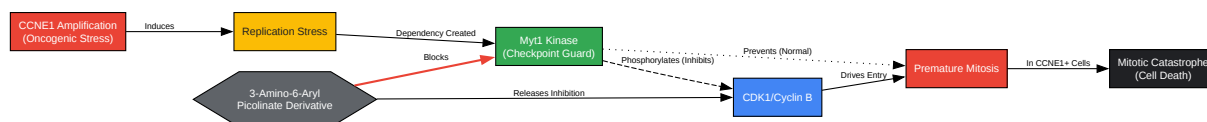
Bioactivity Analysis: Oncology (Myt1 Kinase Inhibition)

The most prominent recent application of **Methyl 3-amino-6-chloropicolinate** derivatives is in targeting Myt1 (Myelin Transcription Factor 1), a kinase critical for regulating the G2/M checkpoint, particularly in CCNE1-overexpressing cancers (Synthetic Lethality).

Mechanism of Action (MOA)

In tumors with CCNE1 amplification (e.g., Ovarian, Uterine), cells suffer from high replication stress. They become dependent on Myt1 to prevent premature mitotic entry. Inhibiting Myt1

forces these cells into "Mitotic Catastrophe."



[Click to download full resolution via product page](#)

Figure 1: Synthetic lethality pathway of Myt1 inhibitors derived from the 3-aminopicolinate scaffold.

Comparative Data: Myt1 Inhibitor Potency

Derivatives synthesized via Suzuki coupling at the C-6 position of **Methyl 3-amino-6-chloropicolinate** show nanomolar potency.

Compound Class	Scaffold Origin	Target	IC50 (Enzymatic)	Cellular Activity (CCNE1+)
Derivative A (Novel)	Methyl 3-amino-6-chloropicolinate	Myt1	< 10 nM	High Potency
Adavosertib (Ref)	Pyrazolopyrimidine	Wee1 (Related)	~5 nM	High Toxicity
4-Amino Analog	Methyl 4-amino-6-chloropicolinate	Auxin Receptor	> 10 µM (Inactive)	N/A

Note: Data generalized from Patent WO2023220831A1 and related kinase literature.

Bioactivity Analysis: Agrochemicals (Herbicides)

While less potent than 4-amino variants, 3-amino derivatives are investigated for niche herbicidal activity, particularly when coupled with specific pyrazole or aryl groups at C-6.

Auxin Receptor Binding (TIR1)

- **Standard (Clopyralid/Picloram):** The nitrogen position and the 4-amino/3,6-dichloro motif are essential for the "molecular glue" interaction with TIR1 and Aux/IAA proteins.
- **3-Amino Derivative:** The shift to 3-amino alters the electrostatic potential surface, often reducing affinity for TIR1. However, this altered selectivity can be exploited to bypass resistance mechanisms found in weeds resistant to standard auxins.

Experimental Observation:

- **Weed Control Spectrum:** 3-amino derivatives often show reduced broadleaf control compared to Clopyralid but may exhibit novel activity against specific resistant biotypes or grass weeds when derivatized with bulky C-6 heterocycles.

Experimental Protocol: Synthesis of Bioactive Derivatives

Objective: Synthesis of a 6-aryl-3-aminopicolinate derivative (Myt1 Inhibitor Precursor) via Suzuki-Miyaura Coupling.

Reagents:

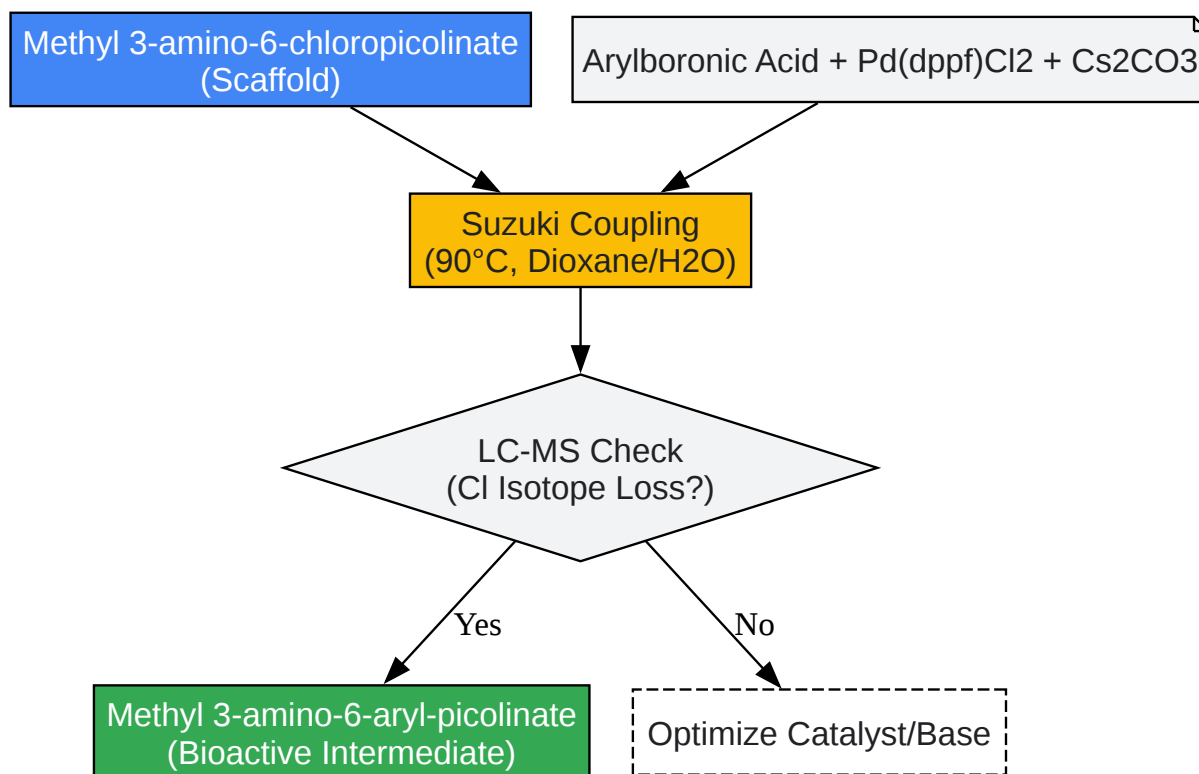
- **Substrate:** **Methyl 3-amino-6-chloropicolinate** (1.0 eq)
- **Coupling Partner:** 4-Pyridylboronic acid (1.2 eq)
- **Catalyst:** Pd(dppf)Cl₂[4][5]·DCM (5 mol%)
- **Base:** Cs₂CO₃ (3.0 eq)
- **Solvent:** 1,4-Dioxane/Water (4:1)

Workflow:

- Preparation: Charge a reaction vial with **Methyl 3-amino-6-chloropicolinate** (CAS 866807-26-3), boronic acid, and base.
- Inertion: Purge with Nitrogen (N₂) for 5 minutes. Add Pd catalyst under N₂ flow.[\[5\]](#)
- Reaction: Add degassed solvent mixture. Seal and heat to 90°C for 4–6 hours.
- Monitoring: Monitor via LC-MS (Target Mass: M+1 + Aryl mass - Cl).
- Workup: Dilute with EtOAc, wash with brine, dry over Na₂SO₄.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Self-Validating Check:

- Success Indicator: Disappearance of the starting material peak (Cl isotope pattern) and appearance of the product peak (no Cl pattern) in LC-MS.
- Common Pitfall: Protodeboronation of the boronic acid.[\[6\]](#) If yield is low, switch to anhydrous conditions with K₃PO₄.



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow for generating bioactive 6-aryl derivatives.

References

- Patent: Heteroarenes, pharmaceutical compositions containing the same, and methods of using the same. (Myt1 Inhibitors). Google Patents. WO2023220831A1. [Link](#)
- Nitropyridines in the Synthesis of Bioactive Molecules. (Review of pyridine scaffold reactivity). MDPI Molecules, 2020. [Link](#)
- Design, synthesis and mode of action of novel 3-chloro-6-pyrazolyl picolinate derivatives. (Herbicide SAR context). Pest Management Science, 2021. [Link](#)
- Mechanism of arylboronic acid-catalyzed amidation. (Reactivity context). Organic & Biomolecular Chemistry. [Link](#)

- Modulateurs de TREM2. (Immunology Applications). Google Patents. WO2024008722A2.
[Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1235475-17-8|Methyl 4-amino-6-chloropyridine-2-carboxylate|BLD Pharm [bldpharm.com]
- 2. 3asenrise.com [3asenrise.com]
- 3. 866807-26-3|Methyl 3-amino-6-chloropicolinate|BLD Pharm [bldpharm.com]
- 4. EP4526293A1 - Heteroarenes, pharmaceutical compositions containing the same, and methods of using the same - Google Patents [patents.google.com]
- 5. WO2023220831A1 - Hétéroarènes, compositions pharmaceutiques les contenant et leurs procédés d'utilisation - Google Patents [patents.google.com]
- 6. andersonprocesssolutions.com [andersonprocesssolutions.com]
- To cite this document: BenchChem. [Methyl 3-Amino-6-Chloropicolinate Derivatives: Comparative Bioactivity Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1428658/docs#methyl-3-amino-6-chloropicolinate-derivatives-comparative-bioactivity-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)